

MHY1485: A Guide to Safe Handling and Disposal Procedures

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Compound of Interest

Compound Name: mhy1485

Cat. No.: B1684595

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the handling and disposal of **MHY1485**, a potent, cell-permeable mTOR activator. Given the absence of a specific, official Safety Data Sheet (SDS) detailing disposal procedures, this guide synthesizes available data and general laboratory best practices to ensure the safety of laboratory personnel and minimize environmental impact. It is imperative to note that while one supplier suggests **MHY1485** is not classified as a hazardous substance under European Union regulations (REACH), the toxicological and ecological properties of this compound have not been fully elucidated. Therefore, a cautious approach, treating **MHY1485** as a potentially hazardous research chemical, is strongly recommended.

Key Safety and Handling Precautions

All handling of **MHY1485**, both in solid and solution form, should be conducted in a well-ventilated chemical fume hood. Standard personal protective equipment (PPE), including a lab coat, safety glasses with side shields, and chemical-resistant gloves, must be worn at all times.

Quantitative Data Summary

The following table summarizes the key quantitative data for **MHY1485**, compiled from various suppliers.

Property	Value
Molecular Formula	C ₁₇ H ₂₁ N ₇ O ₄
Molecular Weight	387.39 g/mol
Purity	≥95% to >98% (HPLC)[1][2]
Appearance	Pale yellow solid or crystalline solid[2]
Solubility	DMSO: 0.5 mg/mL to 12.5 mg/mL[2], DMF: 5 mg/mL[2]
Storage (Solid)	Lyophilized powder can be stored at room temperature (desiccated) for up to 24 months or at 2-8°C.[3] For long-term storage, -20°C is recommended.[4]
Storage (Solution)	Stock solutions in DMSO can be stored at -20°C for up to 3 months or at -80°C for up to 1 year. [3][5] It is advised to aliquot solutions to avoid repeated freeze-thaw cycles.[3]

Experimental Protocols: Solution Preparation

The proper preparation of **MHY1485** solutions is critical for experimental accuracy and safety. The following are typical protocols mentioned in research and supplier literature.

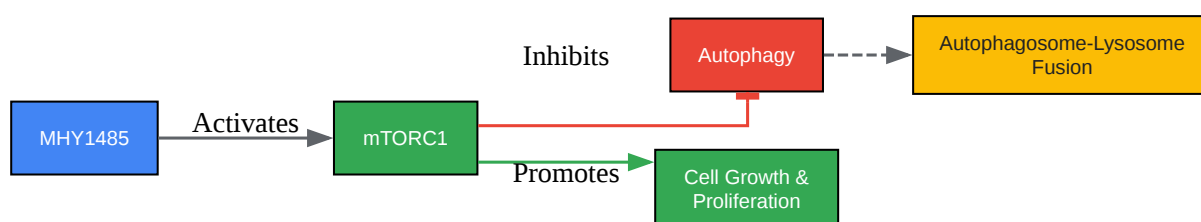
Preparation of a 15 mM Stock Solution in DMSO:

- Weigh 5 mg of **MHY1485** lyophilized powder.
- In a chemical fume hood, add 0.86 mL of dimethyl sulfoxide (DMSO) to the powder.[3]
- Vortex or sonicate gently until the solid is completely dissolved.
- Store the stock solution in aliquots at -20°C or -80°C.

General Solubility Guidelines:

- For a 10 mg/mL stock solution in DMSO, gentle warming in a 50°C water bath and ultrasonication may be required. It is important to use fresh, anhydrous DMSO as moisture can reduce solubility.[5]
- For in vivo experiments, a formulation may involve dissolving the compound in a vehicle such as a mixture of PEG300, Tween80, and ddH₂O, after initial solubilization in DMSO.[5]

MHY1485 Signaling Pathway

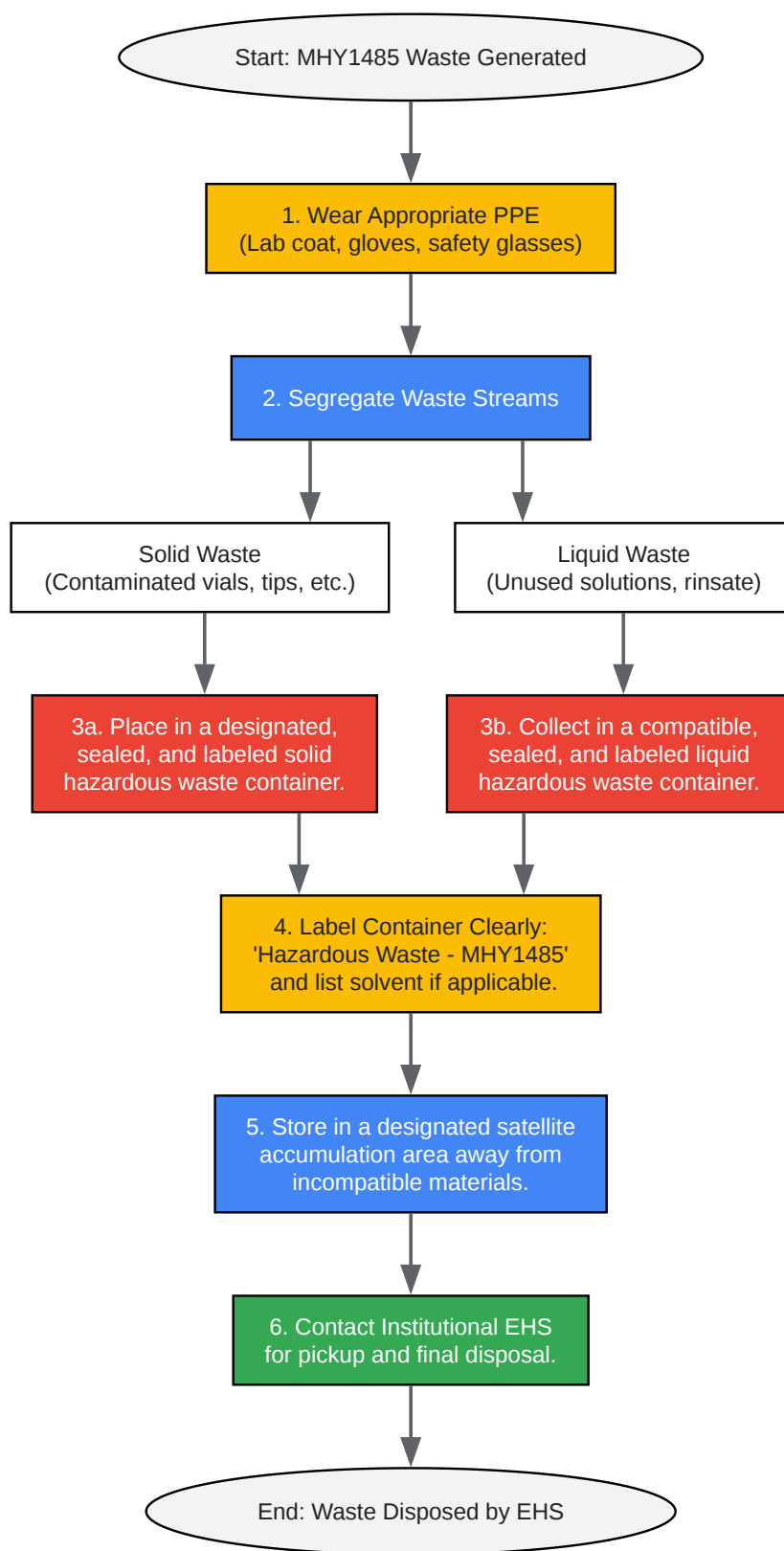


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Caption: **MHY1485** activates the mTORC1 signaling pathway, leading to the inhibition of autophagy.

Procedural Workflow for Disposal

The following diagram outlines a conservative, step-by-step approach to the disposal of **MHY1485** waste. This workflow is based on general best practices for research chemicals where specific disposal instructions are unavailable.



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